

4-Amino-3-methyl-1H-pyrazole-5-carboxylic acid

IUPAC name and structure

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Compound of Interest

Compound Name: 4-Amino-3-methyl-1H-pyrazole-5-carboxylic acid

Cat. No.: B1267649

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Technical Guide: 4-Amino-3-methyl-1H-pyrazole-5-carboxylic Acid

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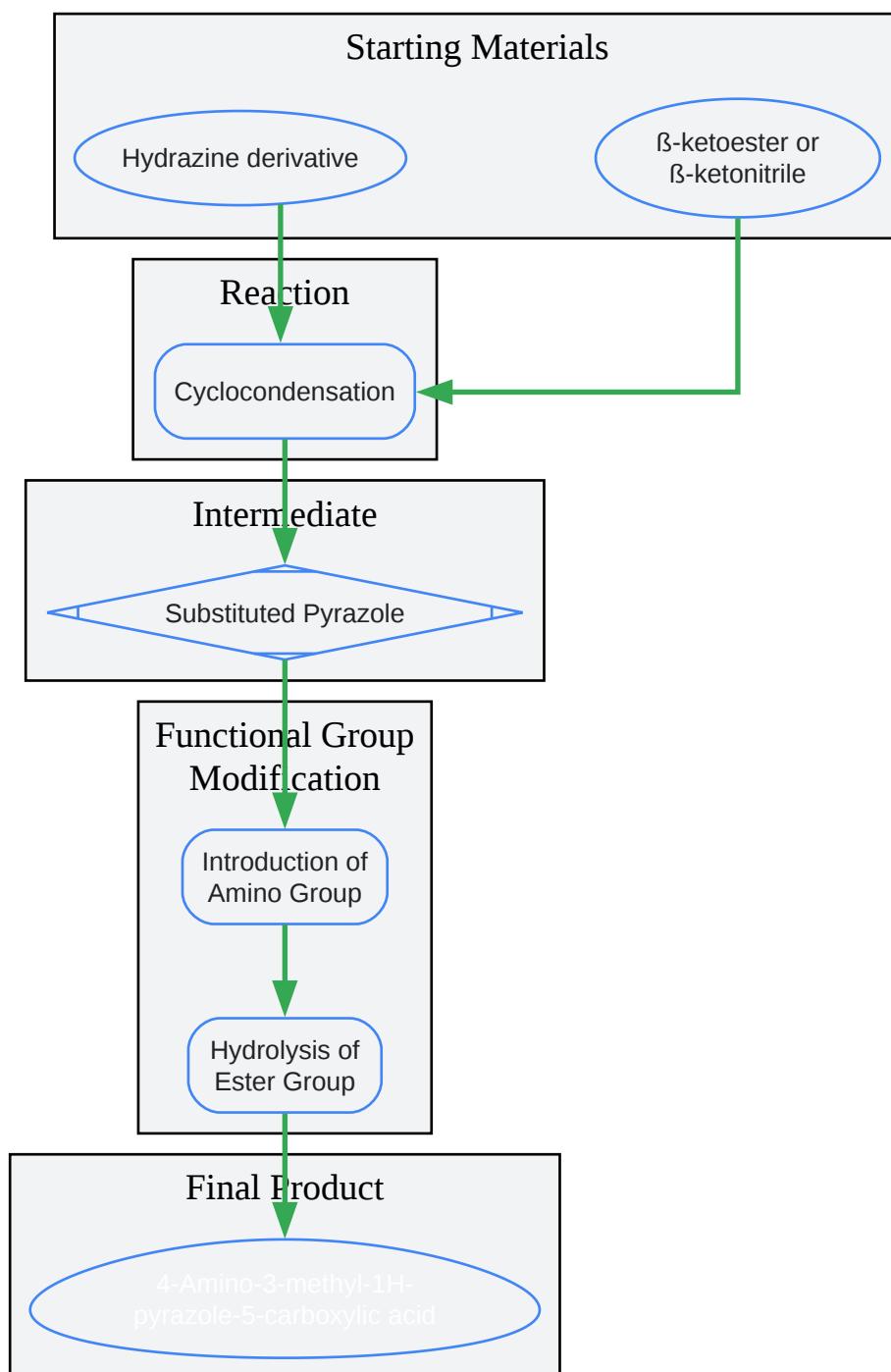
Introduction

4-Amino-3-methyl-1H-pyrazole-5-carboxylic acid is a substituted pyrazole derivative. The pyrazole ring is a five-membered heterocycle containing two adjacent nitrogen atoms and is a prominent scaffold in medicinal chemistry.^{[1][2]} Derivatives of aminopyrazoles are known to exhibit a wide range of biological activities, including but not limited to, anti-inflammatory, anticancer, and antiviral properties.^{[1][3]} This technical guide provides a comprehensive overview of the IUPAC name, structure, physicochemical properties, and available information on the synthesis and biological significance of **4-Amino-3-methyl-1H-pyrazole-5-carboxylic acid** (CAS No: 94993-81-4).

IUPAC Name and Chemical Structure

The correct IUPAC name for the compound with the CAS number 94993-81-4 is **4-Amino-3-methyl-1H-pyrazole-5-carboxylic acid**.^[4]

Structure:

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